

The Reactivity of Vanadium Carbonyl with Lewis Bases: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Vanadium carbonyl

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Introduction

Vanadium hexacarbonyl, $\text{V}(\text{CO})_6$, is a unique and highly reactive 17-electron, paramagnetic metal carbonyl.^{[1][2]} Its electron-deficient nature makes it susceptible to reactions with a wide array of Lewis bases, leading to a rich and diverse chemistry. Understanding these reactions is crucial for harnessing the potential of vanadium-based compounds in various applications, including catalysis and materials science. This technical guide provides an in-depth exploration of the core reactivity of **vanadium carbonyl** with Lewis bases, focusing on substitution, disproportionation, and redox reactions. Detailed experimental protocols, quantitative data, and visual representations of reaction pathways are presented to serve as a comprehensive resource for researchers in the field.

Core Reaction Pathways

The interaction of **vanadium carbonyl** with Lewis bases (L) primarily follows three main pathways: substitution, disproportionation, and reduction. The preferred pathway is highly

dependent on the nature of the Lewis base, the reaction conditions, and the stoichiometry of the reactants.

Substitution Reactions

Vanadium carbonyl readily undergoes substitution reactions with various Lewis bases, particularly phosphines and phosphites, where one or more carbonyl ligands are replaced.^[3] These reactions proceed via an associative mechanism, which is characteristic of 17-electron metal carbonyl radicals. The reaction rate is significantly influenced by the steric and electronic properties of the incoming Lewis base.^[3]

The general scheme for monosubstitution is as follows: $\text{V(CO)}_6 + \text{L} \rightarrow \text{V(CO)}_5\text{L} + \text{CO}$

Further substitution to form disubstituted complexes, $\text{V(CO)}_4\text{L}_2$, can also occur, particularly with smaller phosphine or phosphite ligands.^[3]

A general procedure for the synthesis of $\text{V(CO)}_5\text{L}$, where L is a phosphine or phosphite, can be adapted from studies on the kinetics of these reactions.^[3]

Materials:

- Vanadium hexacarbonyl, V(CO)_6
- Phosphine or phosphite ligand (e.g., P(n-Bu)_3 , P(OMe)_3)
- Hexane (anhydrous and deoxygenated)
- Schlenk line apparatus
- IR spectrometer

Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve a known concentration of V(CO)_6 in hexane.
- Add a stoichiometric amount or a slight excess of the phosphine or phosphite ligand to the solution.

- Stir the reaction mixture at room temperature or slightly below.
- Monitor the progress of the reaction by infrared spectroscopy, observing the disappearance of the $V(CO)_6$ carbonyl stretching band and the appearance of new bands corresponding to the $V(CO)_5L$ product.
- Upon completion, the product can be isolated by removing the solvent under vacuum. Further purification may be achieved by crystallization at low temperatures.

Characterization: The products are typically characterized by Fourier-transform infrared (FTIR) spectroscopy to observe the carbonyl stretching frequencies, which are indicative of the substitution.

The substitution of CO in $V(CO)_6$ by various phosphine and phosphite ligands follows a second-order rate law: $\text{Rate} = k[V(CO)_6][L]$. The activation parameters for these reactions support an associative mechanism.^[4]

Ligand (L)	k (M ⁻¹ s ⁻¹) at 25°C	$\Delta H^\ddagger$ (kcal/mol)	$\Delta S^\ddagger$ (cal/mol·K)
P(n-Bu) ₃	-	7.6 ± 0.4	-25.2 ± 1.7
P(OMe) ₃	-	10.9 ± 0.2	-22.6 ± 0.8
PPh ₃	0.25	10.0 ± 0.4	-27.8 ± 1.6

Data sourced from Shi et al., 1983.^{[3][4]}

Disproportionation Reactions

With certain Lewis bases, particularly hard nitrogen and oxygen donors, **vanadium carbonyl** undergoes disproportionation.^[5] This reaction involves the formation of a cationic vanadium species coordinated by the Lewis base and the anionic hexacarbonylvanadate(1-), $[V(CO)_6]^-$.^{[5][6]}

The overall disproportionation reaction is: $3V(CO)_6 + 6L \rightarrow [V(L)_6]^{2+} + 2[V(CO)_6]^- + 6CO$ ^[5]

This reaction proceeds through a complex mechanism involving an isocarbonyl-bridged intermediate.^{[5][6]} The rate-determining step is believed to be the initial substitution of a CO

ligand by the Lewis base.

The following is a generalized protocol for the disproportionation of $\text{V}(\text{CO})_6$ induced by a Lewis base like pyridine.[\[5\]](#)

Materials:

- Vanadium hexacarbonyl, $\text{V}(\text{CO})_6$
- Pyridine (anhydrous and deoxygenated)
- Dichloromethane (anhydrous and deoxygenated)
- Hexane (anhydrous and deoxygenated)
- Schlenk line apparatus
- FTIR spectrometer

Procedure:

- Prepare a solution of $\text{V}(\text{CO})_6$ in a mixture of dichloromethane and hexane in a Schlenk flask under an inert atmosphere.
- Add an excess of pyridine to the solution.
- Stir the reaction mixture at room temperature.
- The reaction can be monitored by FTIR spectroscopy, observing the formation of the $[\text{V}(\text{CO})_6]^-$ anion (characterized by a strong IR band around 1860 cm^{-1}).
- The product, $[\text{V}(\text{py})_6][\text{V}(\text{CO})_6]_2$, will precipitate from the solution as a solid.
- The solid can be collected by filtration, washed with hexane, and dried under vacuum.[\[5\]](#)

The disproportionation of $\text{V}(\text{CO})_6$ with various Lewis bases follows a second-order rate law.[\[5\]](#)

Lewis Base (L)	Solvent	k (M ⁻¹ s ⁻¹) at 25°C
Pyridine	CH ₂ Cl ₂ -Hexane	1.3 x 10 ⁻¹
Acetonitrile	CH ₂ Cl ₂ -Hexane	1.1 x 10 ⁻³
Tetrahydrofuran	CH ₂ Cl ₂ -Hexane	4.0 x 10 ⁻⁴
Diethyl ether	CH ₂ Cl ₂ -Hexane	1.0 x 10 ⁻⁵

Data sourced from Richmond et al., 1984.[5]

Reduction Reactions

A primary reaction of V(CO)₆ is its reduction to the 18-electron monoanion, [V(CO)₆]⁻. [2] This can be achieved through reaction with various reducing agents or by the disproportionation reaction with Lewis bases as described above. The hexacarbonylvanadate(1-) anion is a stable species and serves as a versatile precursor for the synthesis of other **vanadium carbonyl** derivatives. [1][2]

Experimental Workflow Overview

The study of the reactivity of **vanadium carbonyl** with Lewis bases typically follows a standardized workflow, from synthesis to characterization and kinetic analysis.

Conclusion

The reactivity of **vanadium carbonyl** with Lewis bases is a rich and multifaceted area of inorganic chemistry. The 17-electron configuration of V(CO)₆ drives its diverse reactions, leading to substitution, disproportionation, or reduction products depending on the nature of the Lewis base. This guide provides a foundational understanding of these processes, supported by quantitative data and detailed experimental considerations. For researchers and professionals, a thorough grasp of these fundamental reactions is essential for the rational design of new vanadium-based catalysts and materials. The provided protocols and data serve as a starting point for further investigation and application of **vanadium carbonyl** chemistry.

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- To cite this document: BenchChem. [The Reactivity of Vanadium Carbonyl with Lewis Bases: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215037/docs#the-reactivity-of-vanadium-carbonyl-with-lewis-bases-a-technical-guide>]

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